

6-Bromoimidazo[1,5-a]pyridine material safety data sheet (MSDS) highlights

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Compound of Interest

Compound Name: 6-Bromoimidazo[1,5-a]pyridine

Cat. No.: B578197

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6-Bromoimidazo[1,5-a]pyridine: A Technical Safety Guide for Researchers

For Immediate Reference: This document summarizes key safety data for **6-Bromoimidazo[1,5-a]pyridine** (CAS No. 1239880-00-2). It is intended for researchers, scientists, and drug development professionals and should be used as a supplement to a comprehensive Material Safety Data Sheet (MSDS).

Hazard Identification and Classification

6-Bromoimidazo[1,5-a]pyridine is classified as a hazardous substance. The primary routes of exposure are oral ingestion, skin contact, and inhalation. The available data indicates that this compound can cause significant health effects.

Signal Word: Warning[[1](#)]

Hazard Statements:[[1](#)]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

GHS Hazard Classifications:[1]

- Acute Toxicity, Oral (Category 4)
- Skin Irritation (Category 2)
- Eye Irritation (Category 2)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System

Target Organs: Respiratory system[1].

Physical and Chemical Properties

A summary of the available physical and chemical data for **6-Bromoimidazo[1,5-a]pyridine** is presented in the table below.

Property	Value	Source
CAS Number	1239880-00-2	[1][2]
Molecular Formula	C ₇ H ₅ BrN ₂	[2]
Molecular Weight	197.03 g/mol	[1][2]
Appearance	Solid, Yellow Solid	[1][3]
Melting Point	240-246 °C	[1]

Handling, Storage, and Precautionary Measures

Due to the hazardous nature of **6-Bromoimidazo[1,5-a]pyridine**, strict adherence to safety protocols is mandatory.

Storage:

- Store in a well-ventilated place.

- Keep container tightly closed.
- Store at 2-8 °C under dry conditions[2].
- Classified as a Combustible Solid (Storage Class 11)[1].

Precautionary Statements:[1]

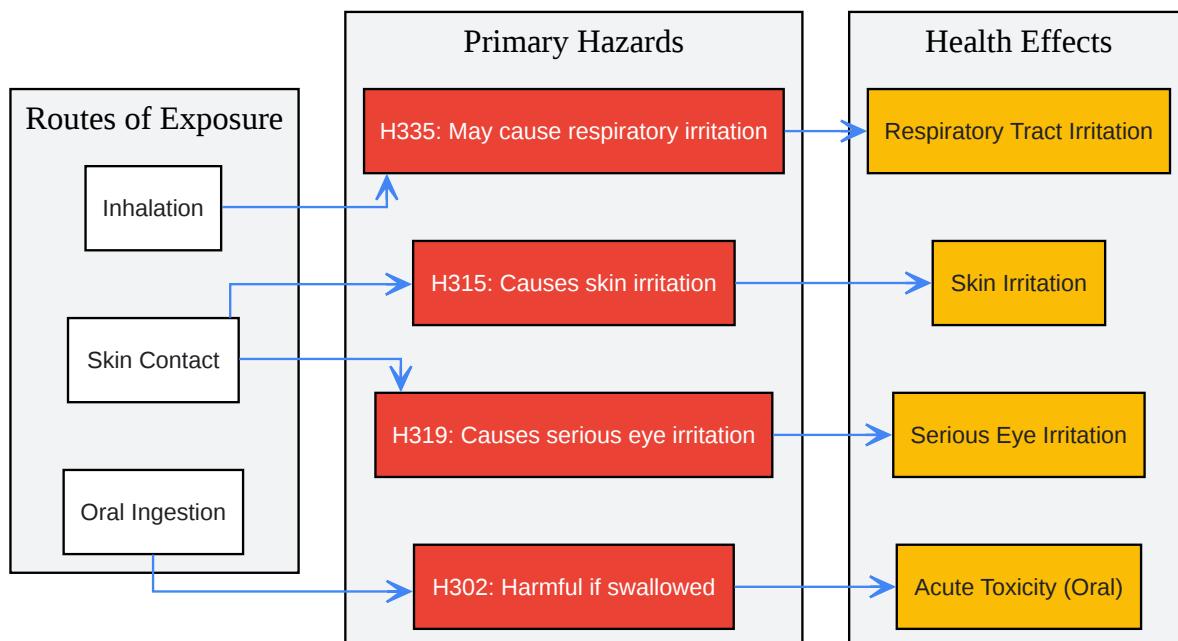
- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Experimental Protocols and Methodologies

Detailed experimental protocols for the synthesis or specific toxicological studies of **6-Bromoimidazo[1,5-a]pyridine** are not extensively available in the public domain. A synthesis method has been briefly described involving the reaction of N-((5-bromopyridin-2-yl)methyl)formamide with phosphorus oxychloride in toluene[3]. For any experimental use, researchers should develop specific protocols that incorporate the safety information outlined in this guide and a full MSDS.

Hazard Relationship Diagram

The following diagram illustrates the logical flow of hazards associated with **6-Bromoimidazo[1,5-a]pyridine** exposure.



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Caption: Logical flow of exposure routes to primary hazards and resulting health effects.

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References

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